

Application Notes and Protocols for Post-Polymerization Functionalization with Diethyl(vinyl)phosphine

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Compound of Interest

Compound Name: Diethyl(vinyl)phosphine

Cat. No.: B088782

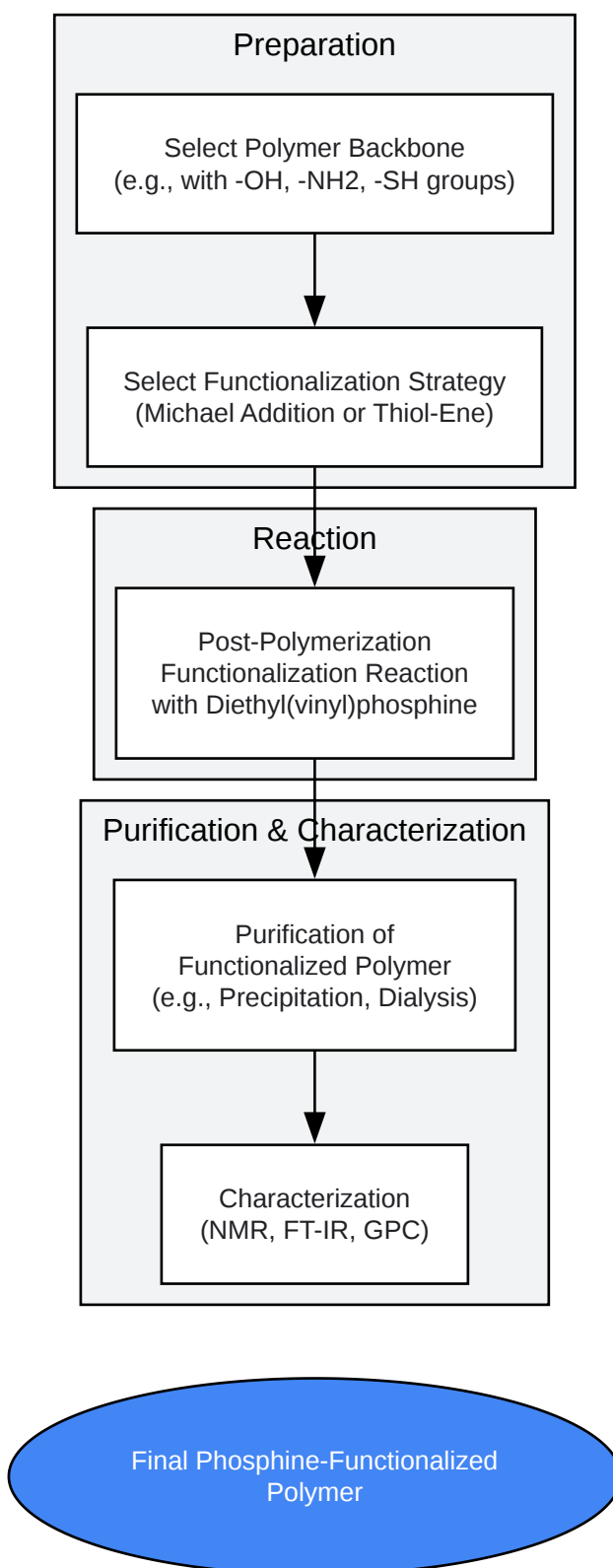
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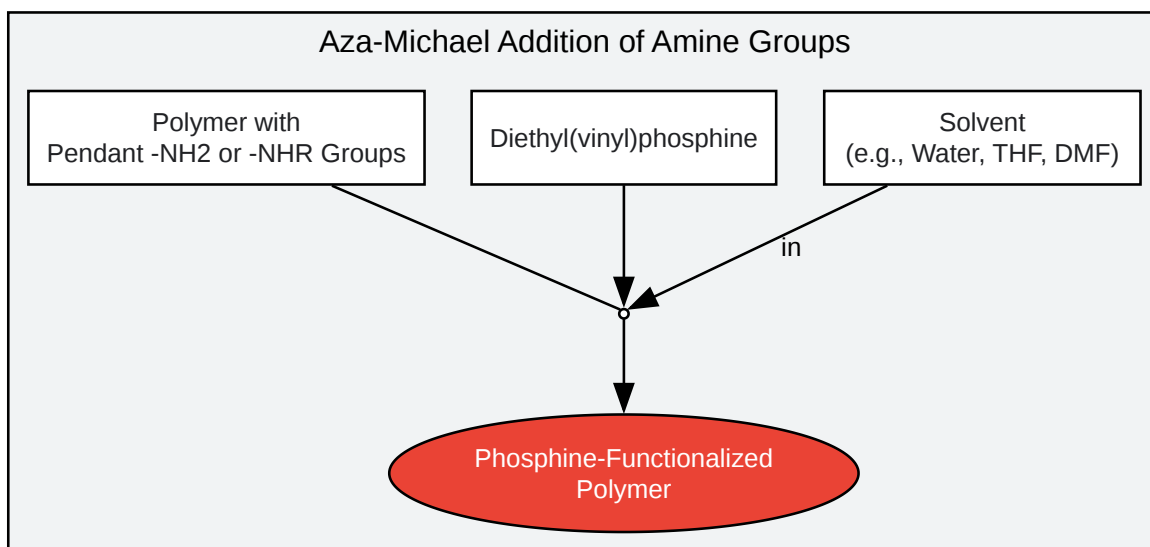
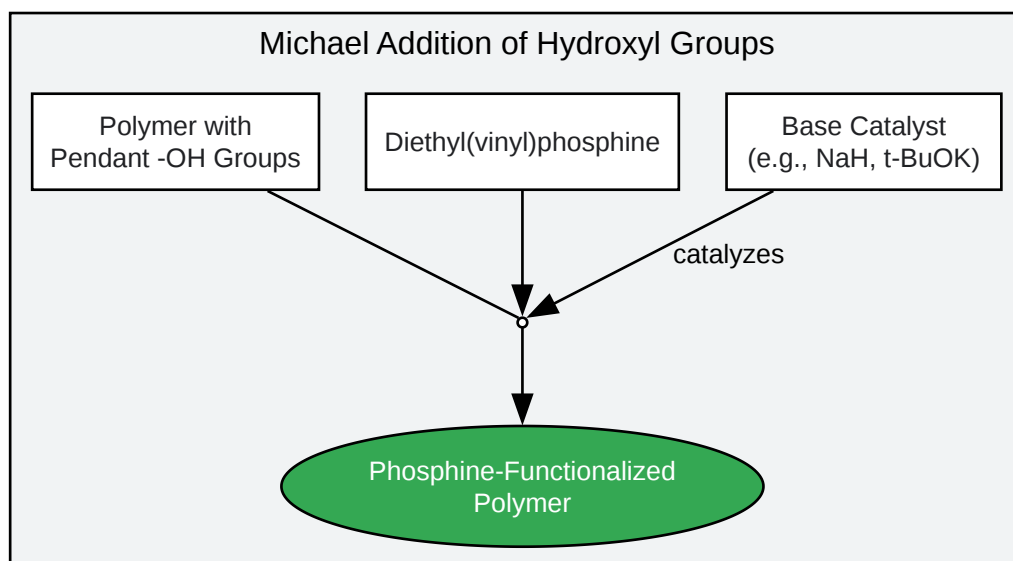
For Researchers, Scientists, and Drug Development Professionals

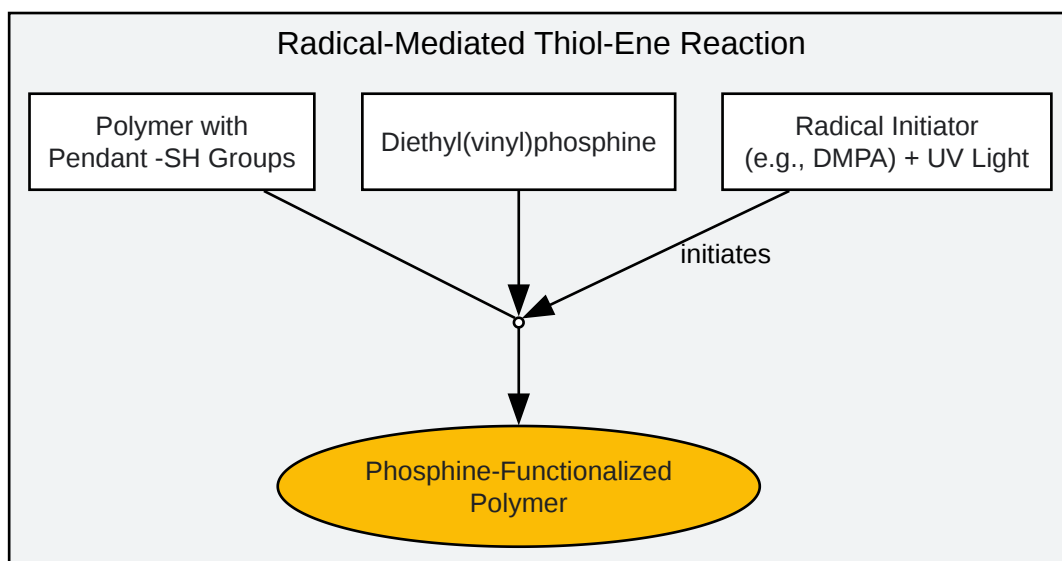
This document provides detailed application notes and experimental protocols for the post-polymerization functionalization of polymers with **diethyl(vinyl)phosphine**. The introduction of phosphine moieties onto polymer backbones is a powerful strategy for developing advanced materials with applications in catalysis, drug delivery, flame retardancy, and biomaterials science. The methods described herein focus on robust and efficient chemical transformations, including Michael addition and thiol-ene "click" chemistry.

General Experimental Workflow

The overall process for the post-polymerization functionalization with **diethyl(vinyl)phosphine** involves the selection of a suitable parent polymer with appropriate functional groups, followed by the chosen chemical modification reaction, and subsequent purification and characterization of the final phosphine-functionalized polymer.







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